

Technical Guide: In Vivo Formulation & Dissolution of PF-8380 Hydrochloride

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Compound of Interest

Compound Name: PF-8380 hydrochloride

Cat. No.: B1574261

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Executive Summary & Compound Profile

PF-8380 Hydrochloride is a potent, orally bioavailable autotaxin (ATX) inhibitor used to study lysophosphatidic acid (LPA) signaling in inflammation and oncology. While it exhibits high potency (

nM), its lipophilic nature presents significant solubility challenges for in vivo administration.

Successful delivery requires distinguishing between Suspension Formulations (standard for high-dose oral gavage) and Solution Formulations (required for IV/IP or low-dose studies).

Compound Snapshot

Property	Data
Target	Autotaxin (ENPP2)
Form	Hydrochloride Salt (HCl) or Monohydrate
MW	~478.33 g/mol
Solubility (DMSO)	100 mg/mL (Stock)
Solubility (Water)	Insoluble (Requires vehicle)
Bioavailability (Oral)	43–83% (Moderate)
Standard Dose	10–30 mg/kg (Oral)

Protocol A: Oral Suspension (The "Gold Standard")

Best For: Oral Gavage (PO), High Doses (10–100 mg/kg). Basis: This protocol mirrors the seminal work by Gierse et al. (2010), ensuring your data is comparable to literature standards.

Reagents Required[1][2][3][4][5][6]

- Vehicle: 0.5% Methylcellulose (MC) (400 cP viscosity) + 0.1% Tween 80 in water.
- PF-8380 HCl: Solid powder.

Step-by-Step Methodology

- Vehicle Preparation (Bulk):
 - Heat sterile water to ~80°C (approx. 1/3 of total volume).
 - Add Methylcellulose powder slowly while stirring vigorously to disperse.
 - Add the remaining water (cold) to lower temperature and solubilize the MC.
 - Add Tween 80 (0.1% v/v).
 - Stir overnight at 4°C to ensure a clear, homogeneous gel.

- Compound Levigation (Critical Step):
 - Weigh the required amount of PF-8380 HCl into a mortar or formulation vial.
 - Do not dump the full volume of vehicle immediately. This causes "clumping" (hydrophobic islands).
 - Add a tiny drop of Tween 80 or a small volume of the vehicle (10% of final vol) to the powder.
 - Triturate (grind/mix) with a pestle or spatula until a smooth, lump-free paste is formed.
- Final Dilution:
 - Gradually add the remaining Vehicle to the paste while stirring.
 - Sonication: Sonicate for 10–20 minutes in a water bath to break up micro-aggregates.
 - Result: A homogeneous, milky white suspension.

Protocol B: Clear Solution (IV / IP Administration)

Best For: Intravenous (IV), Intraperitoneal (IP), or low-dose studies where a clear solution is mandatory to prevent capillary blockage or local irritation.

Reagents Required[1][2][3][4][5][7]

- Co-solvent: DMSO (Anhydrous).[1]
- Surfactant/Polymer: PEG300 or PEG400.
- Diluent: Sterile Saline (0.9% NaCl).[2]

Formulation Workflow (10/40/50 Mix)

This method utilizes "co-solvency" to force the lipophilic drug into the aqueous phase.

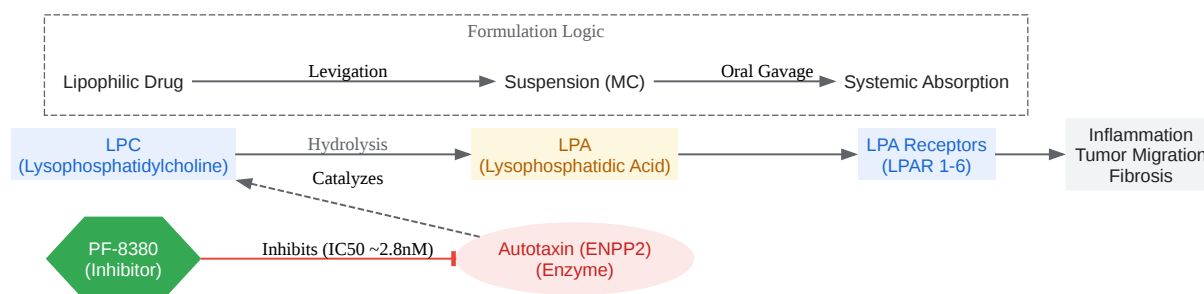
Component	Percentage	Function
1. DMSO	10%	Solubilizes the stock compound. [2]
2. PEG300	40%	Stabilizes the drug in the aqueous transition.
3. Tween 80	5%	Prevents precipitation upon saline addition.
4. Saline	45%	Bulk diluent for physiological osmolarity.

Step-by-Step Methodology

- Dissolve: Dissolve PF-8380 HCl completely in 100% DMSO (Volume = 10% of final mix). Solution must be crystal clear.
- Stabilize: Add PEG300 (40% of final vol) to the DMSO stock. Vortex.
- Surfactant: Add Tween 80 (5% of final vol). Vortex.
- Dilute: Slowly add warm Saline (45% of final vol) dropwise while vortexing.
 - Note: If you add saline too fast, the drug will crash out.

Visualizing the Mechanism

To understand why we formulate PF-8380, we must visualize its target pathway. The drug blocks the conversion of LPC to LPA, a key inflammatory lipid.[\[3\]](#)



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Caption: Mechanism of Action for PF-8380. The drug inhibits Autotaxin, preventing the hydrolysis of LPC into the bioactive lipid LPA.[2][3] Proper formulation ensures the drug reaches the systemic circulation to effect this blockade.

Troubleshooting & FAQs

Q1: My solution turned cloudy immediately after adding Saline. What happened?

Diagnosis: This is "solvent shock." The drug is hydrophobic; when the water content (saline) rises too quickly, the drug precipitates. Fix:

- Ensure you used the PEG300/Tween bridge (Protocol B). You cannot go straight from DMSO to Saline.
- Add Saline dropwise and warm it to 37°C before addition.
- If precipitation persists, switch to the Suspension Protocol (A). Suspensions are more forgiving and stable for oral dosing.

Q2: Can I use 100% DMSO for injection to avoid solubility issues?

Answer: Absolutely not.

- Toxicity: 100% DMSO causes severe hemolysis, local tissue necrosis, and pain in animals.
- Limit: Keep DMSO concentration < 10% for IV/IP and < 5% is ideal.

Q3: How do I store the formulated compound?

Answer:

- Suspensions (MC/Tween): Stable for ~1 week at 4°C. Re-vortex and sonicate before every dose to ensure uniformity.
- Solutions (DMSO/PEG): Prepare fresh daily. Co-solvent mixtures can precipitate over time as the solvents evaporate or absorb moisture.

Q4: I have the Free Base, not the Hydrochloride. Does this change the protocol?

Answer: Yes. The Free Base is even less water-soluble than the HCl salt.

- Adjustment: You must use the Suspension Protocol (A).
- Equivalency: Adjust your weighing.

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. Multiply your target dose weight by ~1.08 to account for the salt factor if your protocol specifies "mg/kg of free base."

References

- Gierse, J., et al. (2010).^{[4][5][3]} "A Novel Autotaxin Inhibitor Reduces Lysophosphatidic Acid Levels in Plasma and the Site of Inflammation."^{[4][5][3]} Journal of Pharmacology and Experimental Therapeutics, 334(1), 310–317.^[3]

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